

An In-depth Technical Guide to 1,2-Didecanoyl-3-chloropropanediol-d5

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Compound of Interest

Compound Name: 1,2-Didecanoyl-3-chloropropanediol-d5

Cat. No.: B15558421

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This technical guide provides a comprehensive overview of **1,2-Didecanoyl-3-chloropropanediol-d5**, a deuterated ester of 3-chloropropanediol (3-MCPD). This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds as internal standards or tracers in their studies.

Chemical Properties and Data

1,2-Didecanoyl-3-chloropropanediol-d5 is the deuterium-labeled form of 1,2-Didecanoyl-3-chloropropanediol. The incorporation of five deuterium atoms into the propanediol backbone provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry.^[1]

Table 1: Quantitative Data for **1,2-Didecanoyl-3-chloropropanediol-d5** and Related Compounds

Property	1,2-Didecanoyl-3-chloropropane diol-d5	1,2-Dipalmitoyl-3-chloropropane diol-d5	1,3-Dipalmitoyl-2-chloropropane diol-d5	(±)-3-Chloro-1,2-propane-1,1,2,3,3-d5-diol
CAS Number	Not explicitly found	1185057-55-9[2] [3][4][5]	1426395-62-1[6]	342611-01-2[7]
Molecular Formula	C23H38D5ClO4	C35H62D5ClO4[2][5][6]	C35H62D5ClO4[6]	C3D5H2ClO2[7]
Molecular Weight	~423.09 g/mol (calculated)	592.39 g/mol [2] [5][6]	592.39 g/mol [6]	115.57 g/mol [7]
Purity	Not specified	>95% (HPLC)[4]	Chemical, Isotopic: ~98%[6]	Analytical Standard
Appearance	Not specified	Not specified	White to off-white solid[6]	Not specified
Melting Point	Not specified	Not specified	48-50°C[6]	Not specified
Solubility	Not specified	Not specified	Chloroform, Ethyl Acetate[6]	Not specified
Storage Temperature	Room temperature in continental US; may vary elsewhere[1][8]	-20°C[4][5]	4°C (long-term) [6]	Not specified

Note: Data for **1,2-Didecanoyl-3-chloropropanediol-d5** is limited in the search results. Some properties are inferred or calculated based on the structure and data from analogous compounds.

Experimental Protocols

Detailed experimental protocols for the specific synthesis and analysis of **1,2-Didecanoyl-3-chloropropanediol-d5** are not readily available in the public domain. However, based on the synthesis of related compounds, a general methodology can be proposed.

Proposed Synthesis of 1,2-Didecanoyl-3-chloropropanediol-d5

The synthesis would likely involve the esterification of deuterated 3-chloro-1,2-propanediol (3-MCPD-d5) with decanoyl chloride.

Materials:

- 3-Chloro-1,2-propane-1,1,2,3,3-d5-diol (3-MCPD-d5)
- Decanoyl chloride
- Pyridine or another suitable base
- Anhydrous dichloromethane (DCM) or a similar aprotic solvent
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and ethyl acetate for elution

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-Chloro-1,2-propane-1,1,2,3,3-d5-diol in anhydrous DCM. Cool the solution in an ice bath.
- **Addition of Reagents:** Slowly add pyridine to the solution, followed by the dropwise addition of decanoyl chloride. The reaction is typically stirred at 0°C for a period and then allowed to warm to room temperature and stirred overnight.
- **Workup:** Quench the reaction by adding a saturated solution of sodium bicarbonate. Separate the organic layer and wash it sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude product by silica gel column chromatography, using a gradient of hexane and ethyl acetate as the eluent, to isolate the pure **1,2-Didecanoyl-3-chloropropanediol-d5**.

Disclaimer: This is a generalized, proposed synthesis based on standard organic chemistry principles for esterification and information on related non-deuterated compounds. The actual synthesis may require optimization of reaction conditions, stoichiometry, and purification methods.

Analytical Methods

The primary application of **1,2-Didecanoyl-3-chloropropanediol-d5** is as an internal standard for the quantification of 3-MCPD esters in various matrices, particularly in food analysis.^[9] The analytical workflow typically involves extraction, derivatization (if necessary), and instrumental analysis.

Instrumentation:

- Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are the preferred techniques.^{[1][9]}

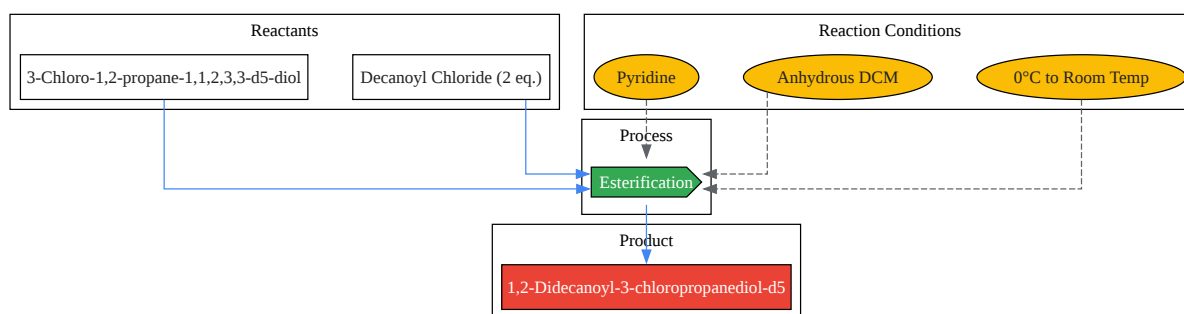
General GC-MS Protocol for 3-MCPD Esters:

- **Sample Preparation and Extraction:** The fat or oil from the sample matrix is extracted using an appropriate solvent system.
- **Internal Standard Spiking:** A known amount of **1,2-Didecanoyl-3-chloropropanediol-d5** is added to the extracted sample.
- **Hydrolysis/Derivatization:** The ester bonds are hydrolyzed to release the 3-MCPD-d5 and the corresponding non-deuterated 3-MCPD. The resulting diols are then derivatized, often with phenylboronic acid (PBA), to make them more volatile and suitable for GC analysis.^[9]

- **GC-MS Analysis:** The derivatized sample is injected into the GC-MS system. The separation is achieved on a suitable capillary column, and the mass spectrometer is operated in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode to detect and quantify the characteristic ions of the derivatized 3-MCPD and its deuterated internal standard.
- **Quantification:** The concentration of the analyte is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.[9]

Visualizations

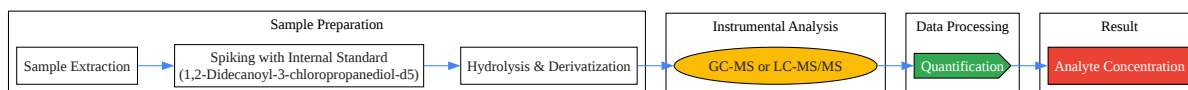
Proposed Synthesis Pathway



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Caption: Proposed synthesis of **1,2-Didecanoyl-3-chloropropanediol-d5**.

Analytical Workflow



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Caption: General analytical workflow for 3-MCPD ester analysis.

Applications

The primary application of **1,2-Didecanoyl-3-chloropropanediol-d5** is as an internal standard for the accurate quantification of 3-MCPD esters in various matrices, particularly in food safety analysis.[1][9] Its use helps to correct for matrix effects and variations in sample preparation and instrument response, leading to more reliable and accurate results. It can also be employed as a tracer in metabolic or pharmacokinetic studies to investigate the absorption, distribution, metabolism, and excretion of 3-MCPD esters.[1] The impact of deuterium substitution on the pharmacokinetics of pharmaceuticals is a recognized area of study.[1][8]

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